

Application Note: Preparing Stock Solutions of Sophorose Monohydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Sophorose monohydrate
Cat. No.:	B1406575

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Sophorose, a disaccharide composed of two glucose units linked by a β -1,2-glycosidic bond, is a key signaling molecule and a potent inducer of cellulase gene expression in various microorganisms, notably in the fungus *Trichoderma reesei*.^{[1][2][3][4][5]} Its ability to stimulate the production of cellulolytic enzymes makes it a valuable tool in biofuel research, industrial biotechnology, and studies of enzymatic cellulose degradation.^{[6][7]} This document provides a detailed protocol for the preparation of **Sophorose monohydrate** stock solutions for use in these applications.

Properties of Sophorose Monohydrate

A summary of the key physical and chemical properties of **Sophorose monohydrate** is presented in Table 1. Understanding these properties is crucial for accurate preparation and stable storage of stock solutions.

Table 1: Properties of **Sophorose Monohydrate**

Property	Value	References
Molecular Formula	$C_{12}H_{22}O_{11} \cdot H_2O$	[8] [9]
Molecular Weight	360.31 g/mol	[9]
Appearance	White crystalline powder	[8]
Solubility in Water	50 mg/mL	
Storage Temperature (Powder)	-20°C	[10]

Experimental Protocol: Preparation of a 50 mg/mL Aqueous Stock Solution

This protocol outlines the steps for preparing a 50 mg/mL stock solution of **Sophorose monohydrate** in sterile, nuclease-free water.

3.1. Materials and Equipment

- **Sophorose monohydrate** (powder)
- Sterile, nuclease-free water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance
- Vortex mixer
- Sterile filtration unit with a 0.22 μ m filter
- Sterile, nuclease-free microcentrifuge tubes for aliquoting
- Pipettes and sterile filter tips

3.2. Procedure

- Pre-warm Solvent: Allow the sterile, nuclease-free water to come to room temperature.

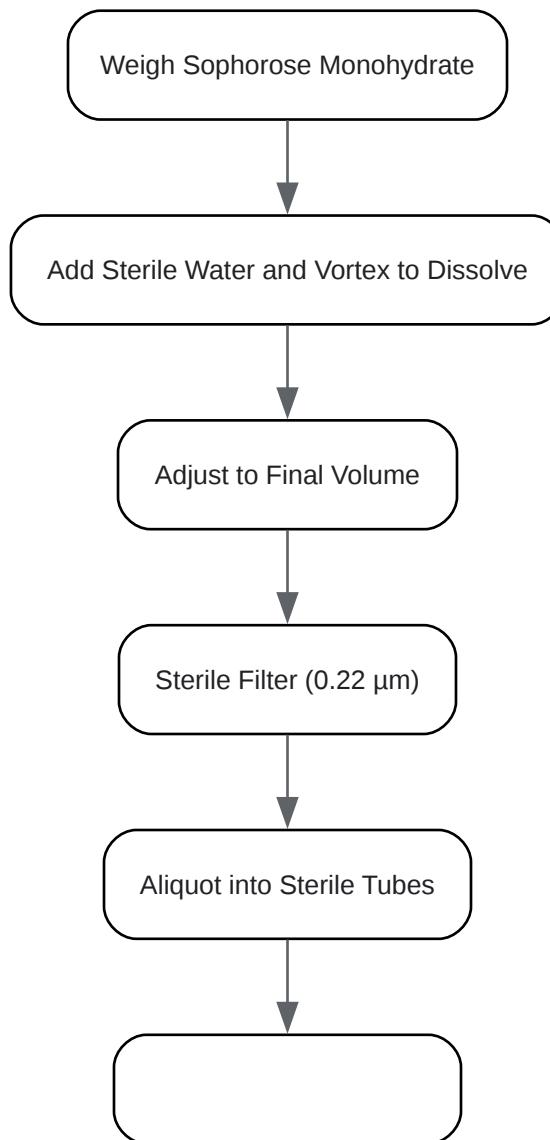
- Weigh **Sophorose Monohydrate**: In a sterile conical tube, accurately weigh the desired amount of **Sophorose monohydrate**. For example, to prepare 10 mL of a 50 mg/mL solution, weigh 500 mg of the powder.
- Dissolution: Add a small volume of the sterile water to the tube (e.g., 5 mL for a 10 mL final volume). Vortex the mixture vigorously until the powder is completely dissolved. The solution should be clear and colorless.
- Adjust Final Volume: Add sterile water to reach the final desired volume (e.g., 10 mL). Invert the tube several times to ensure homogeneity.
- Sterile Filtration: To ensure the sterility of the stock solution, pass it through a 0.22 μm sterile filter into a new sterile conical tube.[11] This step is critical for applications involving cell culture.
- Aliquoting: Dispense the sterile stock solution into smaller, single-use aliquots in sterile, nuclease-free microcentrifuge tubes. This prevents contamination and degradation from repeated freeze-thaw cycles.[11]
- Labeling: Clearly label each aliquot with the name of the compound ("Sophorose Monohydrate"), the concentration (50 mg/mL), the date of preparation, and your initials.

3.3. Storage and Stability

- Short-term storage (up to 1 month): Store the aliquots at -20°C.[11]
- Long-term storage (up to 6 months): For longer-term storage, it is recommended to store the aliquots at -80°C.[11]
- Avoid Repeated Freeze-Thaw Cycles: Thaw an aliquot on ice before use and avoid refreezing.[11]

Visualizing the Experimental Workflow

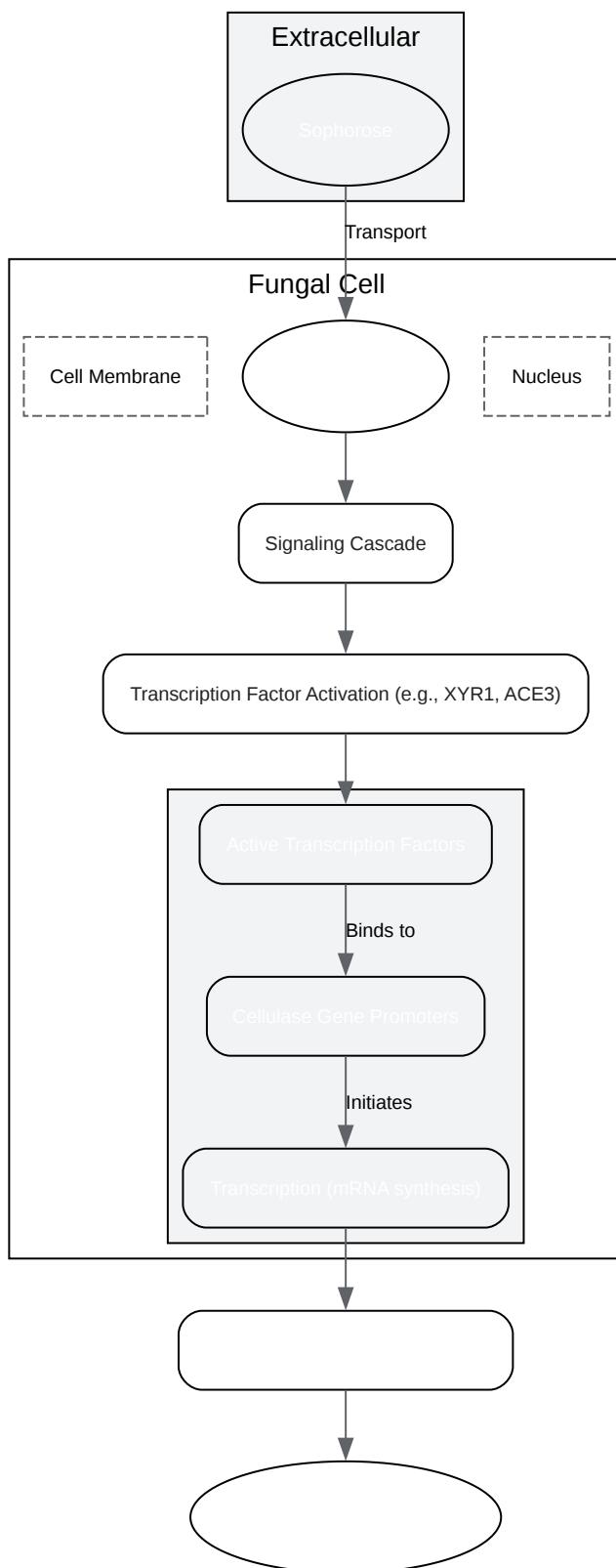
The following diagram illustrates the workflow for preparing the **Sophorose monohydrate** stock solution.

[Click to download full resolution via product page](#)

Caption: Workflow for Sophorose Stock Solution Preparation.

Sophorose-Induced Cellulase Signaling Pathway

Sophorose is a potent inducer of cellulase gene expression in filamentous fungi like *Trichoderma reesei*. While the complete signaling cascade is complex and still under investigation, a simplified overview of the pathway is presented below. Sophorose is believed to be transported into the cell where it triggers a signaling cascade that leads to the activation of transcription factors, which in turn bind to the promoter regions of cellulase genes, initiating their transcription and subsequent enzyme secretion.



[Click to download full resolution via product page](#)

Caption: Sophorose-Induced Cellulase Gene Expression Pathway.

Safety Precautions

When handling **Sophorose monohydrate** powder, it is recommended to use appropriate personal protective equipment (PPE), including eye shields and gloves. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

This application note provides a comprehensive guide for the preparation and storage of **Sophorose monohydrate** stock solutions. Adherence to this protocol will ensure the integrity and stability of the solution, leading to reproducible results in experiments involving cellulase induction and other applications. The provided diagrams offer a clear visualization of the experimental workflow and the underlying biological pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Regulation of the cellulolytic system in *Trichoderma reesei* by sophorose: induction of cellulase and repression of beta-glucosidase - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Regulation of the cellulolytic system in *Trichoderma reesei* by sophorose: induction of cellulase and repression of beta-glucosidase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Induction of cellulolytic enzymes in *Trichoderma reesei* by sophorose - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Sophorose as an inducer of cellulase in *Trichoderma viride* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Sophorose Clinisciences [clinisciences.com]
- 7. a-Sophorose hydrate | 20429-79-2 | OS06893 | Biosynth [biosynth.com]
- 8. 20429-79-2, Sophorose monohydrate, CAS:20429-79-2 [chemsynlab.com]

- 9. Sophorose monohydrate | C12H24O12 | CID 90479496 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 10. Cas 20429-79-2,SOPHOROSE | lookchem [lookchem.com]
- 11. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Note: Preparing Stock Solutions of Sophorose Monohydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1406575#preparing-stock-solutions-of-sophorose-monohydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com